

Use of 2,4-Dihydroxybenzophenone in cosmetics and sunscreens

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Compound of Interest

Compound Name: 2,4-Dihydroxybenzophenone

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An In-Depth Technical Guide to **2,4-Dihydroxybenzophenone** (Benzophenone-1) in Cosmetics and Sunscreens

Introduction: The Role of Benzophenones in Photoprotection

Benzophenones are a class of aromatic ketones widely utilized for their ability to absorb ultraviolet (UV) radiation.[1][2] This characteristic makes them invaluable in the cosmetics and personal care industry, where they serve two primary functions: protecting product formulations from photodegradation and, in some cases, protecting the skin from the harmful effects of sun exposure.[1][3][4] **2,4-Dihydroxybenzophenone**, also known as Benzophenone-1 (BP-1), is a prominent member of this family.[5] It is primarily employed as a photostabilizer in products like nail polishes, soaps, perfumes, and lotions to prevent the scents and colors from deteriorating under UV light.[1][6] While historically used in a wide range of applications, recent toxicological findings have fundamentally altered the safety profile and regulatory landscape of this compound, a critical consideration for any formulator or researcher.

Section 1: Physicochemical Properties of Benzophenone-1

Benzophenone-1 is a light yellow or white crystalline powder.[3][7] Its efficacy and formulation compatibility are dictated by its physical and chemical characteristics. A summary of its key properties is presented below.

Property	Value	Reference(s)
Chemical Name	(2,4-dihydroxyphenyl)-phenylmethanone	[5][8]
CAS Number	131-56-6	[5][6]
Molecular Formula	C ₁₃ H ₁₀ O ₃	[7][8]
Molecular Weight	214.22 g/mol	[6][8]
Appearance	White to pale yellow crystalline powder	[3][7][9]
Melting Point	142-147 °C	[6][7][10]
Boiling Point	~409 °C at 760 mmHg	[7]
Solubility	Insoluble in water; Soluble in organic solvents such as ethanol, acetone, methanol, and ethyl acetate.[5][7]	[5][7]
UV Absorption Max (λ _{max})	Absorbs UV light between 290-400 nm.[7] In ethanol, exhibits a peak around 322 nm.[11]	[7][11]

Section 2: Mechanism of Action as a UV Absorber

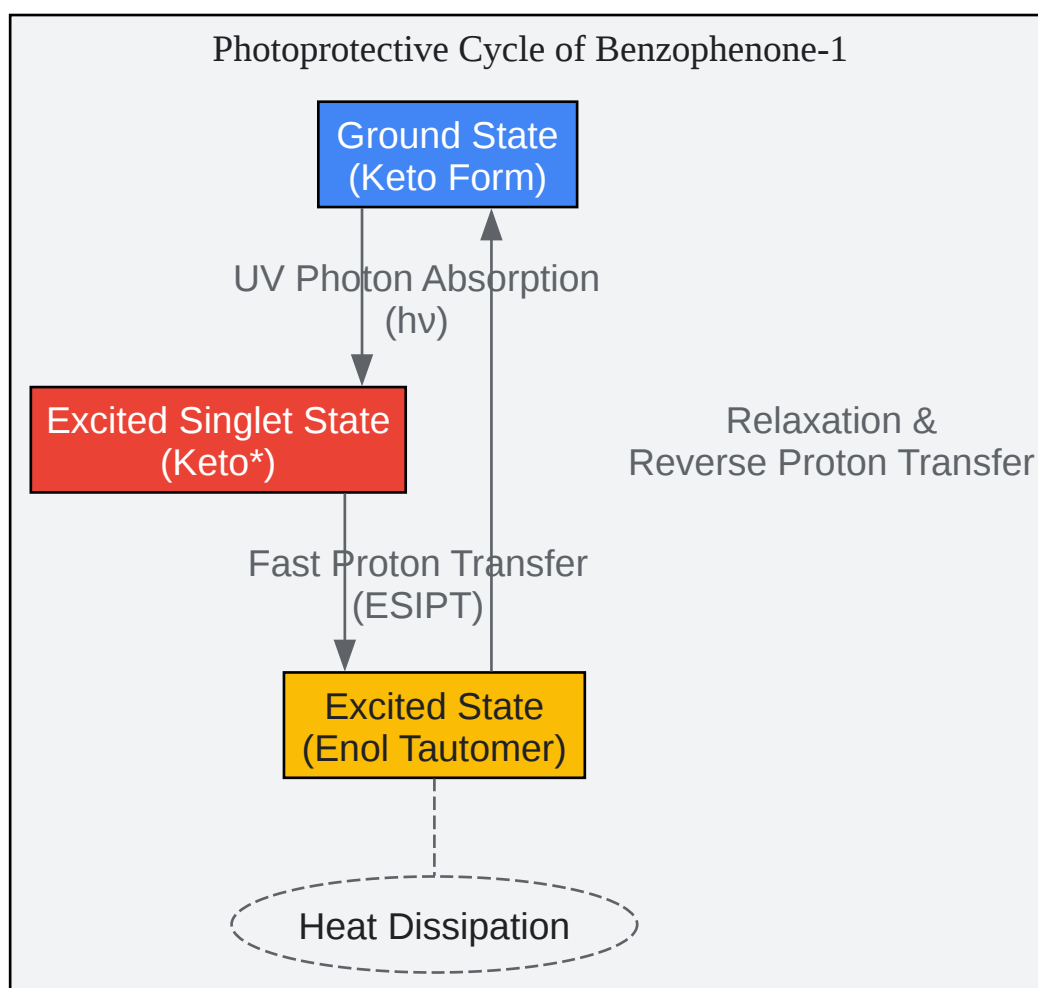
The photoprotective capability of Benzophenone-1 stems from the unique arrangement of a hydroxyl group ortho to the carbonyl group on one of the phenyl rings.[11] This configuration facilitates a highly efficient mechanism for absorbing UV photons and dissipating the energy as harmless heat, thereby preventing the energy from initiating degradative chemical reactions in the product formulation.

The process involves the following steps:

- **UV Absorption:** The molecule in its stable ground state (keto form) absorbs a UV photon, promoting it to an electronically excited singlet state.

- **Excited State Intramolecular Proton Transfer (ESIPT):** In the excited state, a proton rapidly transfers from the ortho hydroxyl group to the carbonyl oxygen. This creates an unstable, high-energy enol tautomer.
- **Vibrational Relaxation & Intersystem Crossing:** The excited enol form quickly loses energy through non-radiative decay (vibrational relaxation) and can undergo intersystem crossing to a triplet state.
- **Reverse Proton Transfer:** The molecule rapidly reverts to its original keto form by transferring the proton back to the hydroxyl group, releasing the absorbed energy as thermal energy (heat).

This rapid, cyclical process allows a single molecule of Benzophenone-1 to absorb and dissipate thousands of UV photons without undergoing permanent chemical change, making it an effective photostabilizer.[\[2\]](#)



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Mechanism of UV energy dissipation by Benzophenone-1.

Section 3: Formulation and Application

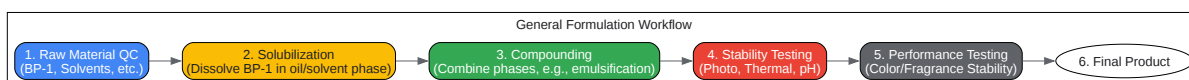
In cosmetic science, Benzophenone-1 is valued almost exclusively as a light stabilizer.[1][10] Its role is to protect the integrity of the formulation itself, rather than to provide a primary sunscreen effect for the skin.[1] It is incorporated into a wide variety of products to prevent degradation of colors, fragrances, and active ingredients.[3][4][10]

Key applications include:

- Nail Polishes and Enamels: Prevents colors from fading or yellowing upon exposure to sunlight.[1]

- Fragrances (Perfumes, Lotions): Protects delicate fragrance compounds from breaking down, which would alter the scent profile.
- Soaps and Hair Products: Stabilizes colors and other light-sensitive ingredients.[1]
- Plastics and Packaging: Used as a UV blocker in plastic packaging to prevent photodegradation of both the container and its contents.

Due to its solubility in organic solvents, it is readily incorporated into the oil phase of emulsions or solvent-based systems like nail lacquers.[7] However, its poor water solubility makes it unsuitable for purely aqueous formulations without specific solubilization systems.



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Workflow for incorporating BP-1 into a cosmetic formulation.

Section 4: Analytical Methodology for Quantification

To ensure product quality and regulatory compliance, it is essential to accurately quantify the concentration of Benzophenone-1 in a final formulation. High-Performance Liquid Chromatography with UV detection (HPLC-UV) is the standard analytical method.[12][13]

Protocol: Quantification of Benzophenone-1 in a Cosmetic Cream via HPLC-UV

- Principle: The active compound is extracted from the cosmetic matrix using a suitable organic solvent. The extract is then injected into an HPLC system where the compound is separated from other matrix components on a C18 column and quantified by a UV detector at its wavelength of maximum absorbance.
- Reagents and Materials:

- Benzophenone-1 analytical standard ($\geq 99\%$ purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ultrapure water ($18.2 \text{ M}\Omega\cdot\text{cm}$)
- Cosmetic cream sample containing BP-1
- $0.45 \text{ }\mu\text{m}$ syringe filters (PTFE)
- Instrumentation:
 - HPLC system with a quaternary pump, autosampler, and UV-Vis detector
 - Reversed-phase C18 column (e.g., $4.6 \times 150 \text{ mm}$, $5 \text{ }\mu\text{m}$ particle size)
 - Analytical balance
 - Ultrasonic bath
 - Centrifuge
- Procedure:
 1. Standard Preparation: Accurately weigh $\sim 10 \text{ mg}$ of BP-1 standard and dissolve in 10 mL of methanol to create a 1 mg/mL stock solution. Perform serial dilutions with mobile phase to prepare a calibration curve (e.g., 1, 5, 10, 25, $50 \text{ }\mu\text{g/mL}$).
 2. Sample Preparation:
 - Accurately weigh $\sim 1.0 \text{ g}$ of the cosmetic cream into a 50 mL centrifuge tube.
 - Add 20 mL of methanol.
 - Vortex for 2 minutes to disperse the sample.
 - Sonicate in an ultrasonic bath for 15 minutes to ensure complete extraction.

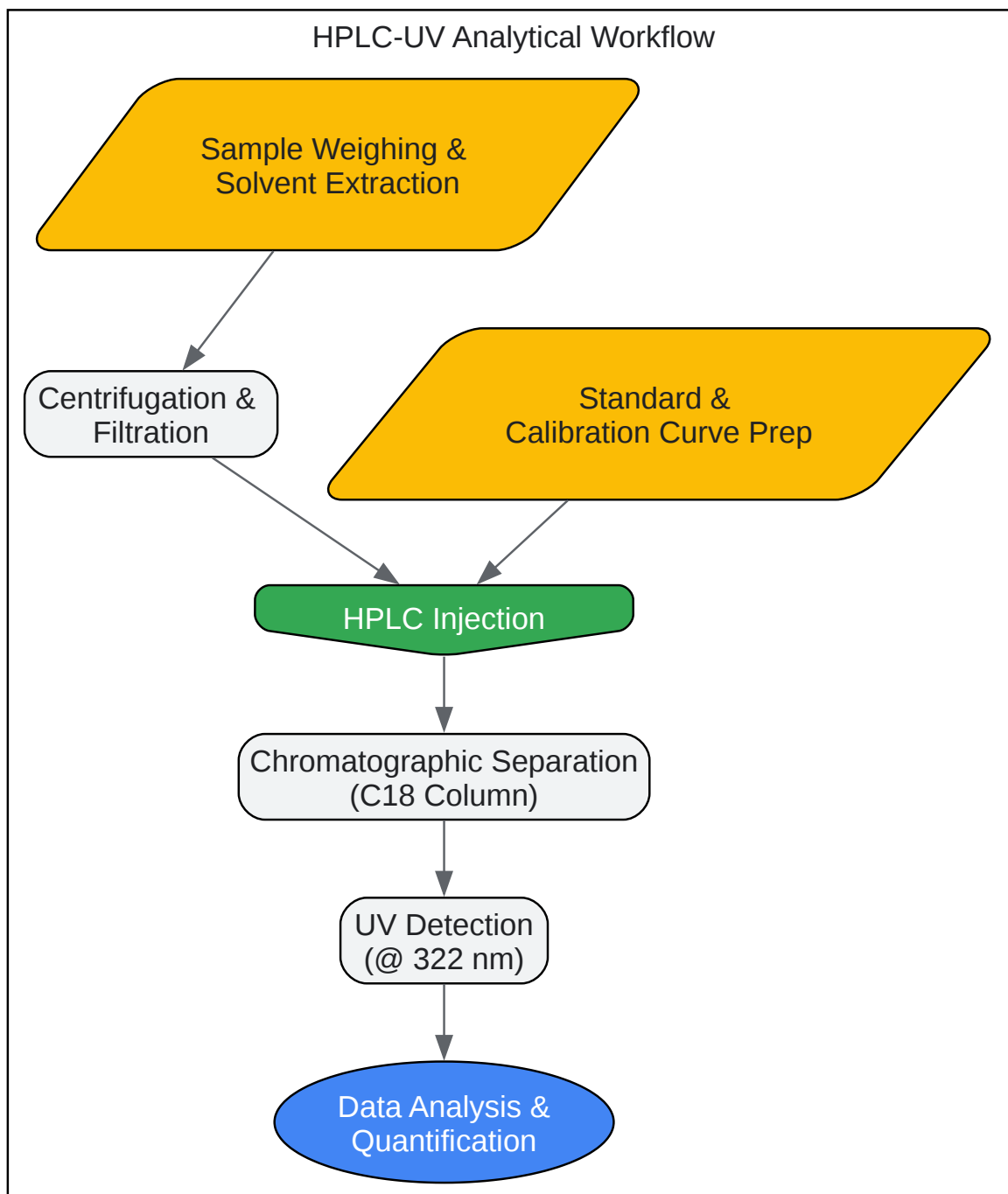
- Centrifuge at 4000 rpm for 10 minutes to separate excipients.
- Carefully collect the supernatant. Filter through a 0.45 μ m syringe filter into an HPLC vial.

3. Chromatographic Conditions:

- Mobile Phase: Acetonitrile:Water (70:30 v/v), isocratic
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 μ L
- Detection Wavelength: 322 nm

4. Analysis: Inject the calibration standards followed by the sample preparations.

5. Calculation: Construct a linear regression curve from the peak areas of the standards. Calculate the concentration of BP-1 in the sample extract from this curve and report the final concentration in the cream as a percentage (w/w).



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Workflow for the quantification of Benzophenone-1.

Section 5: Safety, Toxicology, and Regulatory Status

The safety profile of Benzophenone-1 has become a subject of intense scientific and regulatory scrutiny. While previously considered safe for its intended use as a formulation stabilizer, recent authoritative assessments have concluded otherwise.

European Union Regulatory Status

On April 1, 2025, the EU's Scientific Committee on Consumer Safety (SCCS) issued a final opinion concluding that Benzophenone-1 is not safe when used as a light stabilizer in cosmetic products.^{[14][15]} This conclusion was based on two primary concerns:

- **Genotoxicity Potential:** The SCCS reviewed available data, including new studies submitted under REACH, and found sufficient evidence to indicate that Benzophenone-1 has genotoxic potential.^{[14][15][16]}
- **Endocrine Disrupting Properties:** The committee confirmed that BP-1 is an endocrine-active substance.^{[15][16]} The evidence clearly demonstrates estrogenic activity and weak anti-androgenic activity, observed both in vitro and in vivo.^{[14][15][16]} Potential disruption of the thyroid modality was also noted from in vitro studies.^[17]

Due to the overriding concerns about genotoxicity, the SCCS did not assess newer studies related to endocrine disruption in detail, as the genotoxicity potential alone was sufficient to render the ingredient unsafe for use.^{[15][16]}

Toxicological Profile

Beyond the SCCS opinion, numerous studies have investigated the endocrine-disrupting effects of benzophenones.

- **Estrogenic Activity:** Benzophenone-1 has been shown to possess higher estrogenic activity than its more famous derivative, Benzophenone-3 (Oxybenzone).^[18] Studies have suggested it can stimulate the proliferation of estrogen receptor-positive cancer cells.^{[8][19]}
- **Anti-Androgenic Activity:** BP-1 is considered a potent anti-androgenic UV filter.^[18] Research has shown that chlorination of BP-1, which can occur in swimming pools, can result in byproducts with significantly higher anti-androgenic activity than the parent compound.^{[20][21]}

These findings collectively highlight significant human health concerns, particularly regarding hormonal pathways, which underpin the recent stringent regulatory conclusions in the European Union.

Conclusion and Future Perspectives

2,4-Dihydroxybenzophenone (Benzophenone-1) is a chemically effective UV absorber that has been widely used to stabilize cosmetic formulations. Its mechanism of action, based on rapid keto-enol tautomerism, allows it to efficiently dissipate UV energy as heat. However, its utility is now completely overshadowed by significant safety concerns.

The final opinion of the SCCS, declaring Benzophenone-1 unsafe for use in cosmetics due to its genotoxic potential and endocrine-disrupting properties, represents a definitive turning point. [14][15] For researchers, scientists, and drug development professionals, this means that the use of Benzophenone-1 in new cosmetic and personal care product developments is untenable, particularly for the EU market. The focus must now shift to identifying and validating safer alternatives that can provide equivalent photostabilizing performance without the associated toxicological risks. This regulatory action underscores the evolving standards of consumer safety and the critical importance of continuous toxicological assessment for all cosmetic ingredients.

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